

3-(Benzylamino)propanenitrile molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Benzylamino)propanenitrile

Cat. No.: B032681

[Get Quote](#)

An In-depth Technical Guide to 3-(Benzylamino)propanenitrile

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and physical properties of **3-(Benzylamino)propanenitrile**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document includes a compilation of quantitative data, a detailed experimental protocol for its synthesis, and visualizations of its molecular structure and a general experimental workflow.

Molecular Structure and Formula

3-(Benzylamino)propanenitrile is a chemical compound with the molecular formula C₁₀H₁₂N₂.^[1] Its linear formula is C₆H₅CH₂NHCH₂CH₂CN. The molecule features a benzyl group attached to a secondary amine, which is in turn connected to a propanenitrile moiety.

Molecular Identifiers:

- IUPAC Name: **3-(benzylamino)propanenitrile**^[2]
- CAS Number: 706-03-6
- Molecular Weight: 160.22 g/mol

- SMILES String: N#CCCNCCc1ccccc1
- InChI Key: MWTGBAURSCEGSL-UHFFFAOYSA-N

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **3-(Benzylamino)propanenitrile**.

Property	Value	Source(s)
Molecular Formula	C10H12N2	[1]
Molecular Weight	160.22 g/mol	
Density	1.024 g/mL at 25 °C	[1]
Boiling Point	301.4 °C at 760 mmHg	[3]
Melting Point	70 °C	[3] [1]
Flash Point	> 110 °C (> 230 °F)	[3]
Refractive Index	n20/D 1.5308	
Vapor Pressure	0.0±0.6 mmHg at 25°C (Predicted)	[3]

Experimental Protocols

Synthesis of **3-(Benzylamino)propanenitrile**:

A common method for the synthesis of **3-(Benzylamino)propanenitrile** involves the Michael addition of benzylamine to acrylonitrile.[\[1\]](#) A generalized procedure is described below, based on similar amine addition reactions.[\[4\]](#)[\[5\]](#)

Materials:

- Benzylamine
- Acrylonitrile

- Yttrium Nitrate (catalyst)
- Methanol (solvent)
- Ethyl acetate
- Water
- Anhydrous Sodium Sulfate (Na₂SO₄)

Procedure:

- In a round-bottom flask under atmospheric conditions, a mixture of benzylamine (1.0 equivalent) and acrylonitrile (2.0 equivalents) is prepared in methanol.
- A catalytic amount (e.g., 10 mol%) of Yttrium Nitrate is added to the mixture.
- The reaction mixture is stirred at room temperature for a specified period (e.g., 72 hours), with the progress monitored by thin-layer chromatography (TLC).[\[5\]](#)
- Upon completion, the reaction mixture is diluted with water and extracted with ethyl acetate (3 x 15 mL).[\[5\]](#)
- The combined organic layers are dried over anhydrous Na₂SO₄.[\[5\]](#)
- The solvent is removed under reduced pressure.
- The crude product is then purified by column chromatography on silica gel using an appropriate eluent system (e.g., 5% ethyl acetate in petroleum ether) to yield the pure 3-(benzylamino)propanenitrile.[\[5\]](#)

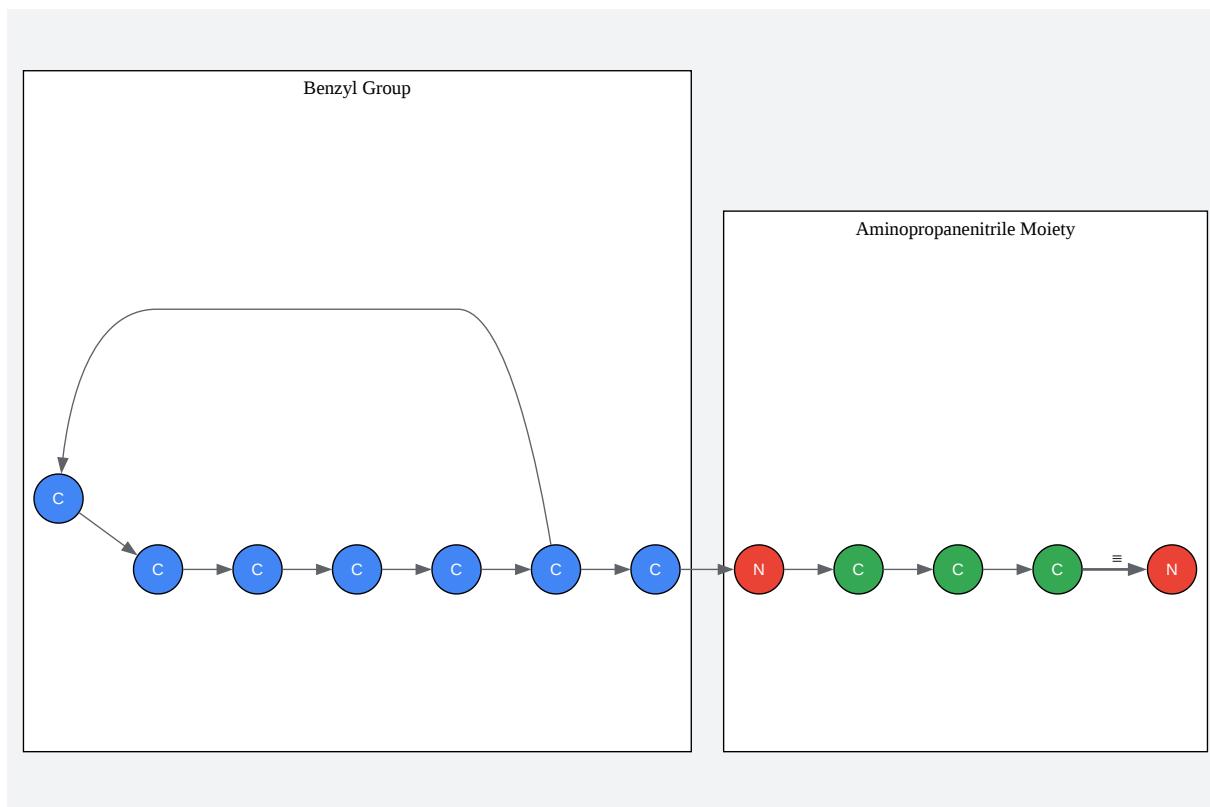
Characterization: The structure and purity of the synthesized **3-(Benzylamino)propanenitrile** can be confirmed using various spectroscopic techniques, including:

- ¹H NMR (Proton Nuclear Magnetic Resonance): To identify the chemical environment of the hydrogen atoms.

- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): To determine the types of carbon atoms present in the molecule.[6][7]
- FTIR (Fourier-Transform Infrared Spectroscopy): To identify the functional groups, such as the nitrile ($\text{C}\equiv\text{N}$) and amine ($\text{N}-\text{H}$) stretches.[2]
- Mass Spectrometry (MS): To confirm the molecular weight.

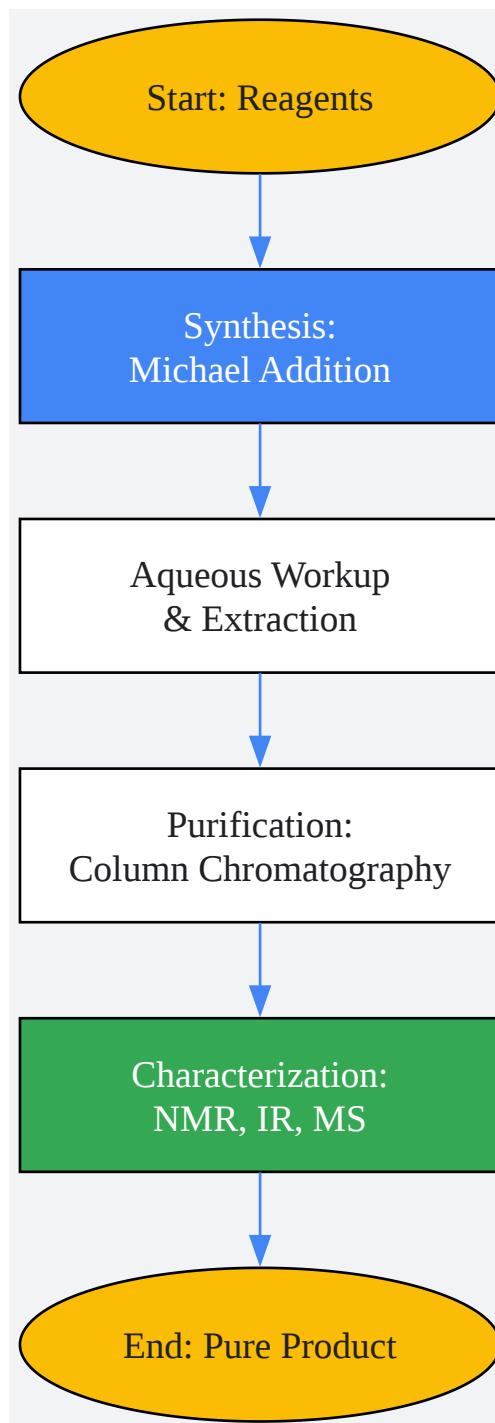
Visualizations

The following diagrams illustrate the molecular structure of **3-(Benzylamino)propanenitrile** and a typical experimental workflow for its synthesis and characterization.



[Click to download full resolution via product page](#)

Caption: Molecular structure of **3-(Benzylamino)propanenitrile**.

[Click to download full resolution via product page](#)

Caption: General workflow for synthesis and characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(BENZYLAMINO)PROPIONITRILE | 706-03-6 [chemicalbook.com]
- 2. 3-(Benzylamino)propionitrile | C10H12N2 | CID 69719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. 3-(BENZYLAMINO)PROPIONITRILE synthesis - chemicalbook [chemicalbook.com]
- 5. ias.ac.in [ias.ac.in]
- 6. 3-(BENZYLAMINO)PROPIONITRILE(706-03-6) 13C NMR spectrum [chemicalbook.com]
- 7. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [3-(Benzylamino)propanenitrile molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032681#3-benzylamino-propanenitrile-molecular-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com